

# stability of SB-216763 in DMSO at room temperature

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Compound of Interest		
Compound Name:	SB-216	
Cat. No.:	B15605170	Get Quote

# **Technical Support Center: SB-216763**

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **SB-216**763, a potent GSK-3 inhibitor, when prepared in DMSO.

### Frequently Asked Questions (FAQs)

Q1: How should I store my stock solution of **SB-216**763 in DMSO?

For optimal stability, it is highly recommended to store stock solutions of **SB-216**763 in DMSO at low temperatures. For short-term storage (up to one month), -20°C is suitable.[1] For longer-term storage (up to one year), -80°C is the preferred condition.[2][3] It is crucial to aliquot the stock solution into smaller, single-use volumes to prevent multiple freeze-thaw cycles, which can degrade the compound.[1]

Q2: Can I store my SB-216763 in DMSO solution at room temperature?

Storing **SB-216**763 in DMSO at room temperature is not recommended for any significant length of time. While the solid, powdered form of **SB-216**763 is stable at room temperature, solutions should be prepared fresh for immediate use.[4][5] If not used immediately, solutions should be stored at -20°C or -80°C.

Q3: I left my SB-216763 in DMSO solution on the bench overnight. Is it still usable?



There is a risk of degradation and loss of potency when **SB-216**763 in DMSO is left at room temperature. The extent of degradation is not well-documented in publicly available literature. For critical experiments, it is safest to use a freshly prepared solution or a properly stored frozen aliquot. If you must use the solution, consider running a small-scale pilot experiment to verify its efficacy.

Q4: My **SB-216**763 solution in DMSO appears to have precipitated after thawing. What should I do?

Precipitation can occur, especially with concentrated stock solutions stored at low temperatures. Before use, ensure the solution is brought to room temperature and that all precipitate has redissolved.[4] Gentle warming and vortexing can aid in redissolving the compound. If the precipitate does not dissolve, it may indicate solubility issues or degradation, and it is advisable to prepare a fresh stock solution.

Q5: What grade of DMSO should I use to prepare my **SB-216**763 stock solution?

It is critical to use anhydrous, high-purity DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air.[6] Water contamination can promote the degradation of dissolved compounds. Always use a fresh, unopened bottle of anhydrous DMSO or a properly stored bottle with minimal exposure to the atmosphere.[3]

Q6: Is **SB-216**763 light-sensitive?

Yes, one supplier indicates that **SB-216**763 is light-sensitive.[4] It is good laboratory practice to protect both the solid compound and its solutions from direct light exposure by using amber vials or by wrapping containers in aluminum foil.

# **Troubleshooting Guide**



Issue	Potential Cause	Recommended Solution
Loss of compound activity or inconsistent experimental results.	Degradation of SB-216763 due to improper storage (e.g., prolonged storage at room temperature, multiple freezethaw cycles).	Prepare a fresh stock solution of SB-216763 in anhydrous DMSO. Aliquot the new stock solution into single-use volumes and store at -20°C or -80°C.[2][3][7]
Contamination of DMSO with water, leading to hydrolysis of the compound.	Use a new, sealed bottle of anhydrous DMSO for preparing stock solutions.	
Precipitate observed in the stock solution upon thawing.	The compound has come out of solution at low temperatures.	Allow the vial to equilibrate to room temperature and vortex thoroughly to ensure complete dissolution before use.[4] Gentle warming may be applied if necessary.
The concentration of the stock solution exceeds the solubility of SB-216763 at the storage temperature.	Prepare a new stock solution at a slightly lower concentration.	
Difficulty dissolving the lyophilized powder in DMSO.	Insufficient solvent volume or inadequate mixing.	Ensure the correct volume of DMSO is added to achieve the desired concentration. Vortex or sonicate briefly to aid dissolution.[2]
The quality of the lyophilized powder may have been compromised.	Contact the supplier for a replacement or certificate of analysis.	

# **Storage Condition Summary**



Form	Solvent	Storage Temperature	Duration	Key Considerations
Lyophilized Powder	N/A	Room Temperature or -20°C	Up to 24 months (lyophilized)[7]	Protect from light.
Solution	DMSO	-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles.[7] Use anhydrous DMSO.[3]
Solution	DMSO	-80°C	Up to 1 year[2][3]	Aliquot to avoid freeze-thaw cycles.[1] Use anhydrous DMSO.
Solution	DMSO	Room Temperature	Not Recommended	Prepare fresh for immediate use. [4]

# Experimental Protocol: Assessing SB-216763 Stability in DMSO

This protocol outlines a general method for researchers to assess the stability of their **SB-216**763 in DMSO solution under their specific laboratory conditions.

Objective: To determine the percent degradation of **SB-216**763 in a DMSO stock solution when stored at room temperature over a defined period.

### Materials:

- SB-216763 lyophilized powder
- Anhydrous DMSO



- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid)
- Calibrated analytical balance and volumetric flasks

### Procedure:

- Prepare a fresh stock solution: Accurately weigh a known amount of SB-216763 and dissolve it in a precise volume of anhydrous DMSO to create a stock solution of known concentration (e.g., 10 mM).
- Initial Analysis (Time 0): Immediately after preparation, dilute a small aliquot of the stock solution with the mobile phase to a suitable concentration for HPLC analysis. Inject the sample into the HPLC system and record the chromatogram. The main peak corresponds to intact SB-216763.
- Incubation at Room Temperature: Store the remaining stock solution in a sealed, light-protected vial on the lab bench at a controlled room temperature.
- Time-Point Analysis: At predetermined time points (e.g., 24, 48, 72 hours), take an aliquot of the stock solution, dilute it in the same manner as the initial sample, and analyze it by HPLC.
- Data Analysis:
  - For each chromatogram, determine the peak area of the intact SB-216763.
  - Calculate the percent degradation at each time point relative to the initial peak area at Time 0.
  - % Degradation = [(Area\_T0 Area\_Tx) / Area\_T0] \* 100
  - Where Area\_T0 is the peak area at Time 0 and Area\_Tx is the peak area at the respective time point.

### **Visualizations**



# Prepare fresh SB-216763 stock solution in anhydrous DMSO Time 0 Analysis: Dilute aliquot and inject into HPLC Store stock solution at room temperature, protected from light



# Simplified Wnt Signaling Pathway Inhibition by SB-216763 binds Frizzled Receptor SB-216763 inhibits inhibits GSK-3 component **Destruction Complex** (Axin, APC, GSK-3) phosphorylates for degradation **B**-catenin accumulates and translocates to nucleus TCF/LEF activates

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